

Technical Support Center: Interpreting Unexpected Results After BIX02188 Treatment

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Compound of Interest

Compound Name: (E/Z)-BIX02188

Cat. No.: B1141339

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in interpreting unexpected results following treatment with BIX02188.

Introduction to BIX02188

BIX02188 is a potent and selective inhibitor of MEK5 (MAP2K5), a key kinase in the ERK5 signaling pathway.^[1] It is widely used as a chemical probe to investigate the biological roles of the MEK5/ERK5 cascade in various cellular processes, including proliferation, differentiation, and survival. However, like many kinase inhibitors, BIX02188 can exhibit off-target effects and lead to complex cellular responses that may be unexpected. This guide will help you navigate these potential challenges.

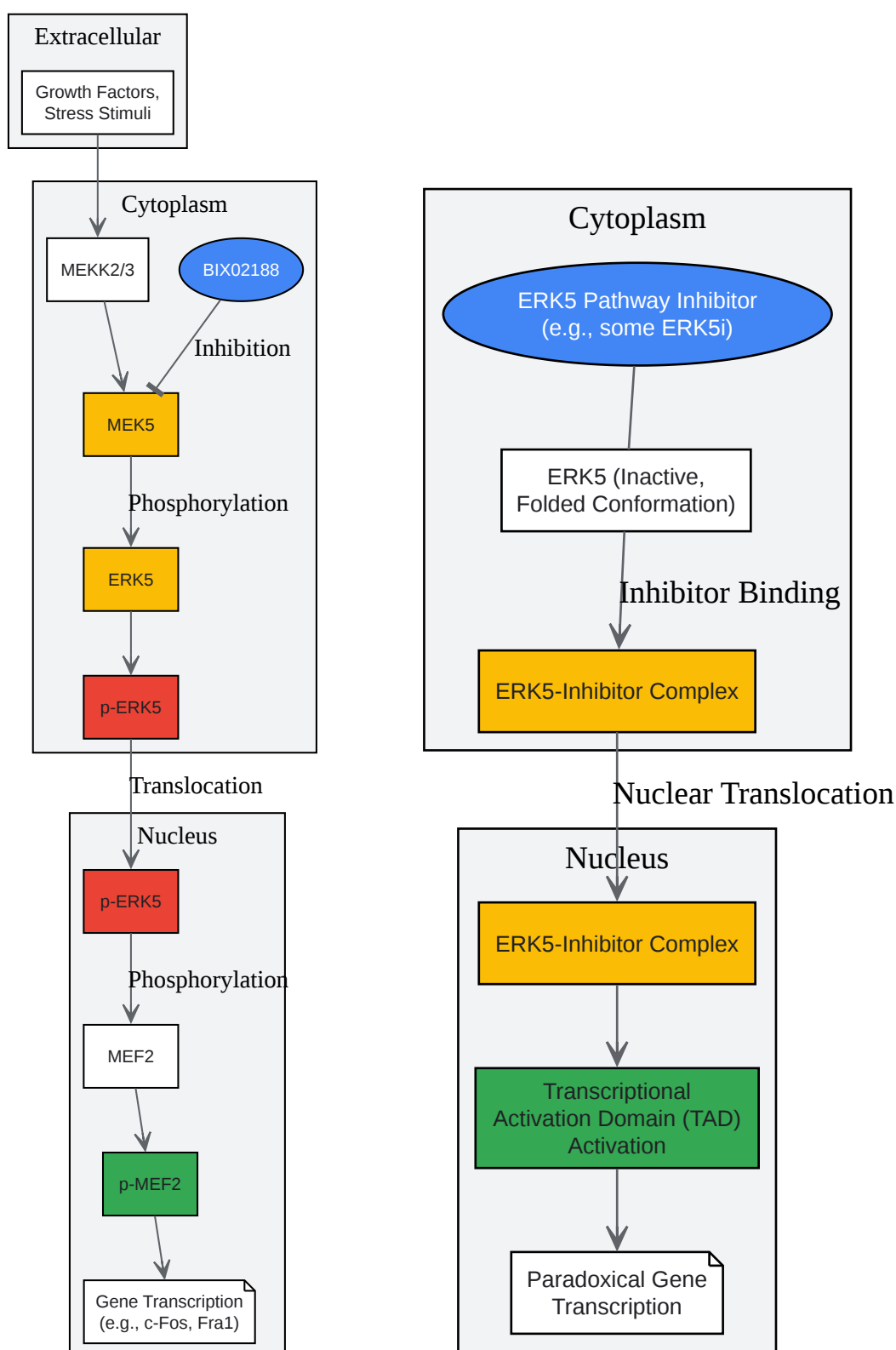
Data Presentation: BIX02188 Inhibitory Profile

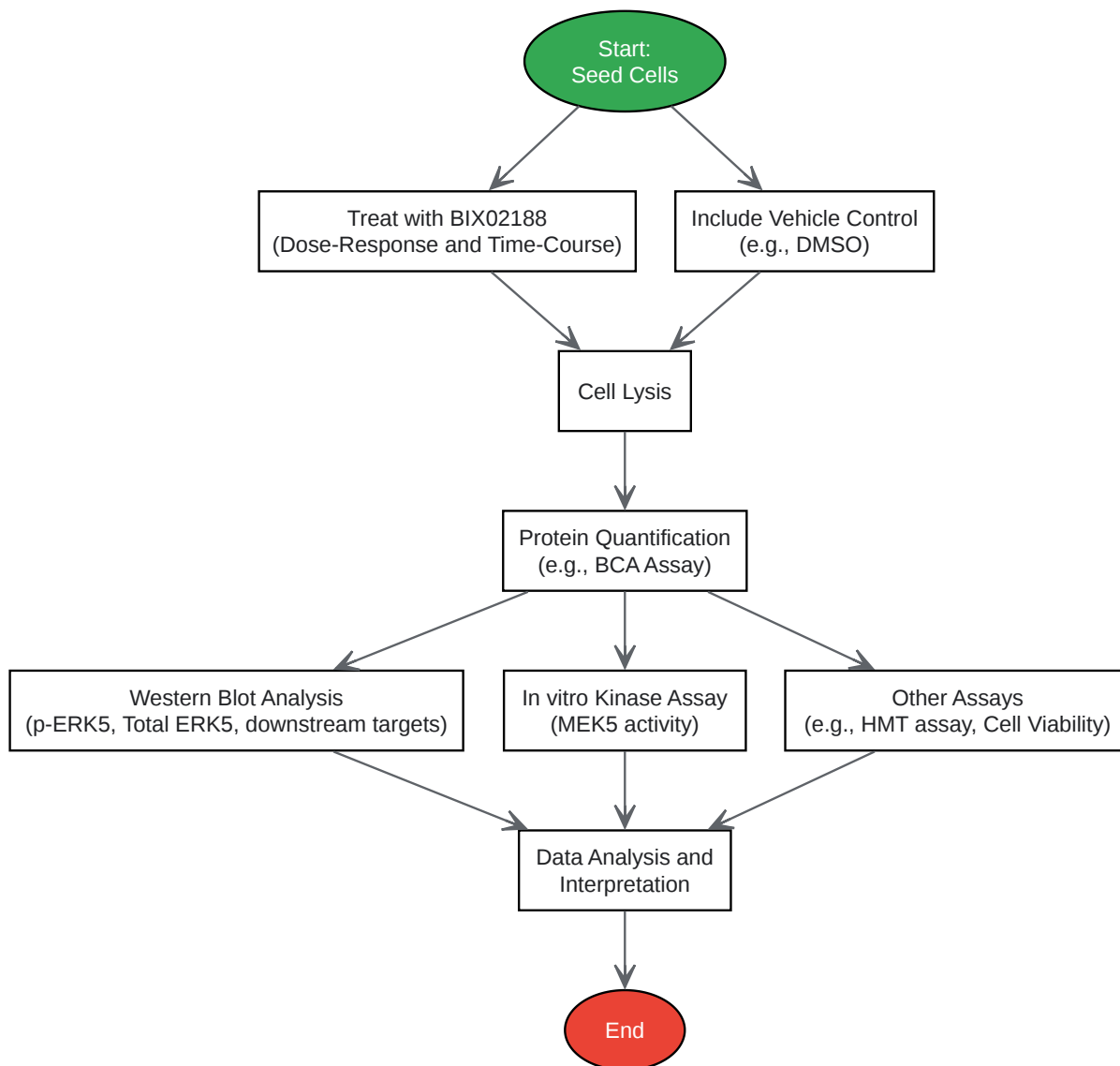
The following table summarizes the known inhibitory activities of BIX02188 against its primary target and key off-targets. This information is crucial for designing experiments and interpreting results.

Target	IC50	Target Class	Notes
MEK5	4.3 nM	Primary Target (Protein Kinase)	BIX02188 is a highly potent inhibitor of MEK5.[1]
ERK5	810 nM	Off-Target (Protein Kinase)	BIX02188 also inhibits the downstream kinase ERK5, albeit with lower potency.[2]
G9a/GLP	μM range	Off-Target (Histone Methyltransferase)	BIX02188 and its analogs can inhibit the histone methyltransferases G9a and GLP.
Src Family Kinases	-	Off-Target (Protein Kinase)	Some studies suggest potential off-target activity against Src family kinases.
Brd4	-	Off-Target (Bromodomain Protein)	While some ERK5 pathway inhibitors affect Brd4, the direct effect of BIX02188 on Brd4 is less characterized.

Mandatory Visualization: Signaling Pathways and Experimental Workflow

To clarify the cellular processes affected by BIX02188 and provide a clear experimental framework, the following diagrams are provided.





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References

- 1. Probe BIX-02188 | Chemical Probes Portal [chemicalprobes.org]
- 2. Inhibition of MEK5 by BIX02188 induces apoptosis in cells expressing the oncogenic mutant FLT3-ITD - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com